

4-Ethoxycarbonylbenzoate CAS number 6287-86-1

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Compound of Interest

Compound Name: **4-Ethoxycarbonylbenzoate**

Cat. No.: **B15373282**

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An In-depth Technical Guide to **4-Ethoxycarbonylbenzoate** (Ethyl 4-formylbenzoate)

CAS Number: 6287-86-1

This technical guide provides a comprehensive overview of **4-Ethoxycarbonylbenzoate**, more commonly known as Ethyl 4-formylbenzoate. It is intended for researchers, scientists, and professionals in drug development and other scientific fields who utilize this chemical intermediate. This document details its chemical and physical properties, synthesis and purification protocols, key applications, and safety information.

Chemical and Physical Properties

Ethyl 4-formylbenzoate is a substituted aromatic compound with both an ester and an aldehyde functional group. These features make it a versatile reagent in organic synthesis.[\[1\]](#)[\[2\]](#) Its key properties are summarized in the tables below.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	6287-86-1[3][4]
Molecular Formula	C ₁₀ H ₁₀ O ₃ [3][4]
Molecular Weight	178.18 g/mol [3]
IUPAC Name	ethyl 4-formylbenzoate[3]
Synonyms	Benzoic acid, 4-formyl-, ethyl ester; 4-(Ethoxycarbonyl)benzaldehyde; p-Carbethoxybenzaldehyde; Ethyl p-formylbenzoate; Terephthalaldehydic acid ethyl ester[4]
InChI Key	BHYVHYPBRYOMGC-UHFFFAOYSA-N
Canonical SMILES	CCOC(=O)C1=CC=C(C=C1)C=O[3]

Table 2: Physical Properties

Property	Value	Source
Appearance	Colorless to light yellow liquid or white solid	[1][5]
Melting Point	138-140 °C	[4]
Boiling Point	142 °C @ 13 Torr	[4]
Density	1.145 g/cm ³	[4]
Flash Point	128.8 °C	[4]
Refractive Index	1.548	[4]
Solubility	Very soluble in N,N-Dimethylformamide; Soluble in methanol; Sparingly soluble in glacial acetic acid; Very slightly soluble in chloroform; Practically insoluble in water.	[4]

Experimental Protocols

Synthesis of Ethyl 4-formylbenzoate

A common method for the synthesis of Ethyl 4-formylbenzoate is the oxidation of ethyl 4-(hydroxymethyl)benzoate.[\[5\]](#)

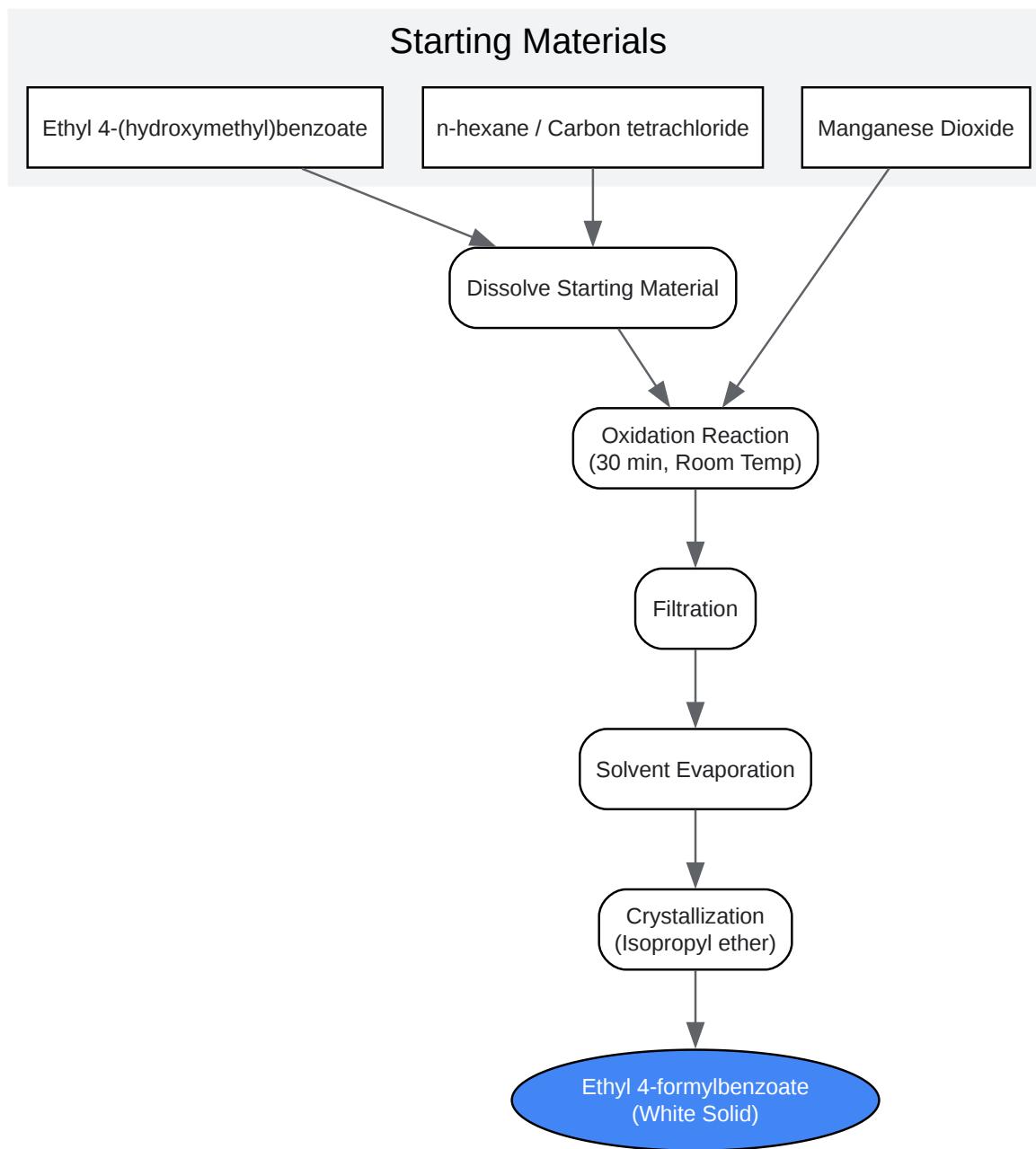
Materials:

- Ethyl 4-(hydroxymethyl)benzoate (2.5 g, 13.9 mmol)
- Manganese dioxide (24.1 g, 0.277 mmol)
- n-hexane (50 ml)
- Carbon tetrachloride (30 ml)
- Isopropyl ether

Procedure:

- Dissolve ethyl 4-(hydroxymethyl)benzoate in a mixture of n-hexane and carbon tetrachloride.
- Add manganese dioxide to the solution with stirring at room temperature.
- Continue stirring for 30 minutes. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Upon completion, filter the reaction mixture to remove the manganese dioxide.
- Remove the solvents from the filtrate under vacuum to yield a yellow oil.
- Purify the oil by crystallization from isopropyl ether to obtain a white solid of Ethyl 4-formylbenzoate.[\[5\]](#)

Synthesis Workflow of Ethyl 4-formylbenzoate

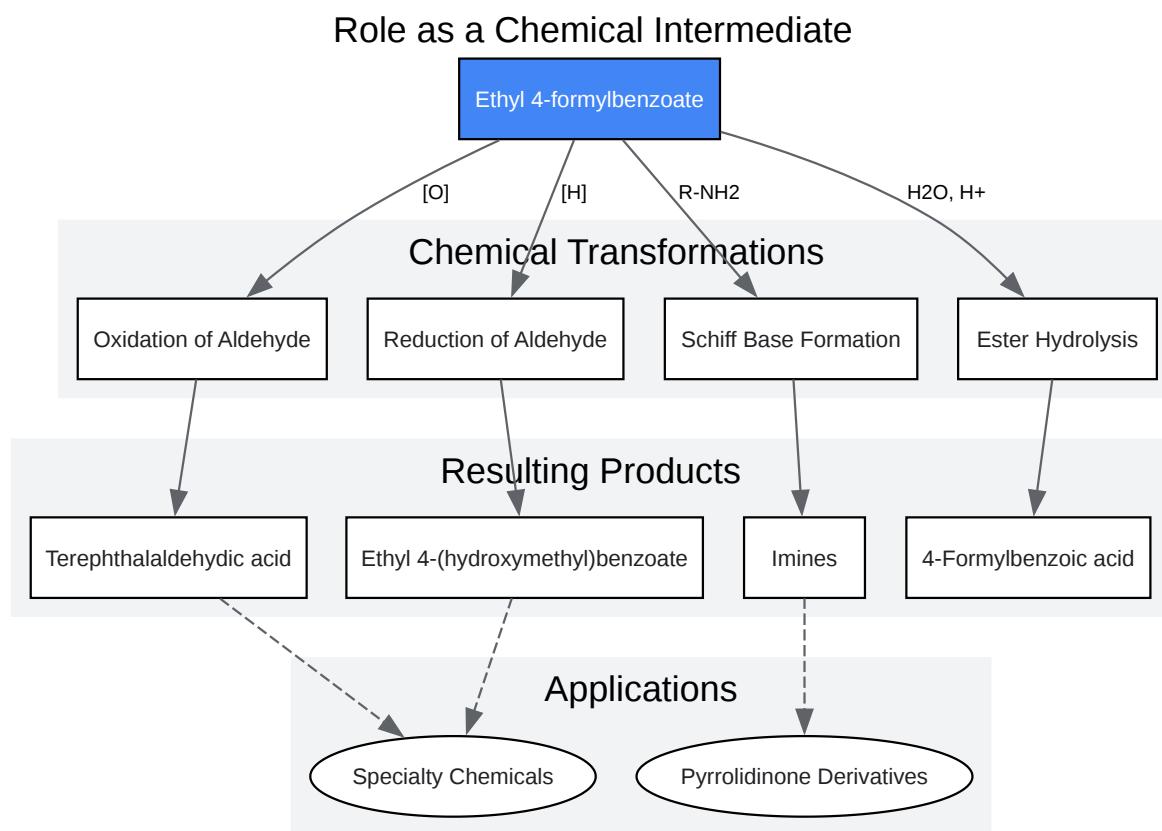
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Synthesis Workflow

Applications in Research and Development

Ethyl 4-formylbenzoate is a valuable intermediate in organic synthesis. Its aldehyde group can undergo various reactions such as oxidation, reduction, and the formation of Schiff bases, while the ethyl ester can be hydrolyzed or transesterified.[\[2\]](#)[\[6\]](#)

A notable application is its use as a reagent in the preparation of pyrrolidinone derivatives, which have been investigated as GluN2C-selective potentiators.[\[1\]](#)[\[7\]](#) It also serves as a building block for more complex molecules and specialty chemicals.[\[2\]](#)



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Chemical Intermediate Role

Signaling Pathways and Biological Activity

Currently, there is no publicly available research data suggesting a direct role of Ethyl 4-formylbenzoate in specific signaling pathways.

It is important to note that while a study on the anticancer activity of an "Ethyl 4-[(4-methylbenzyl)oxy] benzoate complex" has been published, this is a different and more complex molecule than Ethyl 4-formylbenzoate.^[8] Therefore, the biological activities described in that study cannot be attributed to Ethyl 4-formylbenzoate.

Safety and Handling

Ethyl 4-formylbenzoate should be handled in a well-ventilated area, and personal protective equipment, including gloves and eye protection, should be worn.^[4] It is advised to avoid contact with skin and eyes and to prevent the formation of dust and aerosols.^[4] It should be stored in a cool, dry place under an inert atmosphere (nitrogen or argon) at 2-8°C.^[1]

Table 3: GHS Hazard Information

Hazard Statement	Code
Harmful if swallowed	H302
May cause an allergic skin reaction	H317

Note: This information is based on aggregated GHS data for a structurally similar compound, ethyl 4-formamidobenzoate, and should be used for guidance. Always refer to the specific Safety Data Sheet (SDS) for Ethyl 4-formylbenzoate before handling.^[9]

Analytical Data

The characterization of Ethyl 4-formylbenzoate is typically performed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR are used to confirm the molecular structure.
- Mass Spectrometry (MS): Techniques like Gas Chromatography-Mass Spectrometry (GC-MS) are used to determine the molecular weight and fragmentation pattern.^[3]

- Infrared (IR) Spectroscopy: FTIR is used to identify the characteristic functional groups, such as the carbonyl stretches of the aldehyde and the ester.[3]

This guide provides a summary of the available technical information for Ethyl 4-formylbenzoate. For further details, researchers are encouraged to consult the cited literature and relevant safety data sheets.

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